

Foreword: The Strategic Utility of a Differentiated Halopyridine

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Compound of Interest

Compound Name: 2-Chloro-5-iodo-3-methylpyridine

Cat. No.: B1371285

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For the medicinal chemist and process scientist, the pyridine scaffold is a cornerstone of modern drug design. However, the true potential of this heterocycle is unlocked through precise, predictable, and selective functionalization. **2-Chloro-5-iodo-3-methylpyridine** is a premier example of a strategically designed building block that offers a distinct reactivity differential between its two halogen atoms. The greater lability of the carbon-iodine bond compared to the carbon-chlorine bond in palladium-catalyzed cross-coupling reactions provides a reliable handle for sequential, regioselective synthesis. This guide offers a technical overview of its properties, synthesis, and core applications, providing field-proven insights into its use as a versatile intermediate in the development of complex molecules.^[1]

Compound Profile and Physicochemical Properties

2-Chloro-5-iodo-3-methylpyridine, also known as 2-Chloro-5-iodo-3-picoline, is a solid, crystalline compound at room temperature.^{[2][3]} Its structure is primed for synthetic utility, featuring a pyridine core substituted with a methyl group and two distinct halogen atoms, setting the stage for selective cross-coupling reactions.

Table 1: Identifiers and Physicochemical Data

Parameter	Value	Source(s)
CAS Number	59782-89-7	[3] [4]
Molecular Formula	C ₆ H ₅ ClIN	[3]
Molecular Weight	253.47 g/mol	[2] [3]
Appearance	Yellow to off-white solid	[2] [5]
Melting Point	58-63 °C	[2] [5]
Boiling Point	284.1 ± 35.0 °C at 760 mmHg	[2]
InChI Key	RKRUYZVVYJIPRA- UHFFFAOYSA-N	[6]
SMILES	<chem>CC1=CC(I)=CN=C1Cl</chem>	[6]

Safety, Handling, and Storage

As with any halogenated intermediate, proper handling is paramount. **2-Chloro-5-iodo-3-methylpyridine** is classified as harmful if swallowed and causes serious eye irritation.[\[7\]](#) Standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated fume hood.

Table 2: GHS Hazard Information

Pictogram	Signal Word	Hazard Statements	Precautionary Statements
GHS07	Warning	H302: Harmful if swallowed. H319: Causes serious eye irritation.	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/eye protection/face protection. P301+P317: IF SWALLOWED: Get medical help. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P501: Dispose of contents/container to an approved waste disposal plant.

Data sourced from multiple safety data sheets.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

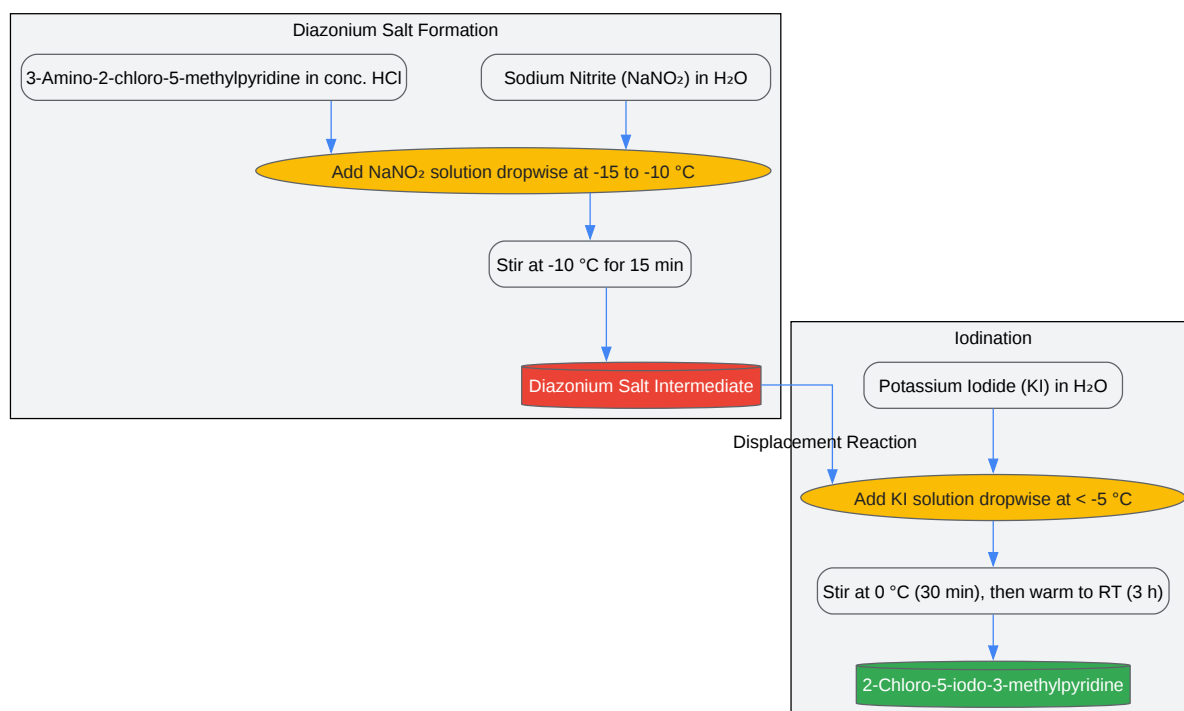
Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[2\]](#) The compound should be protected from light.

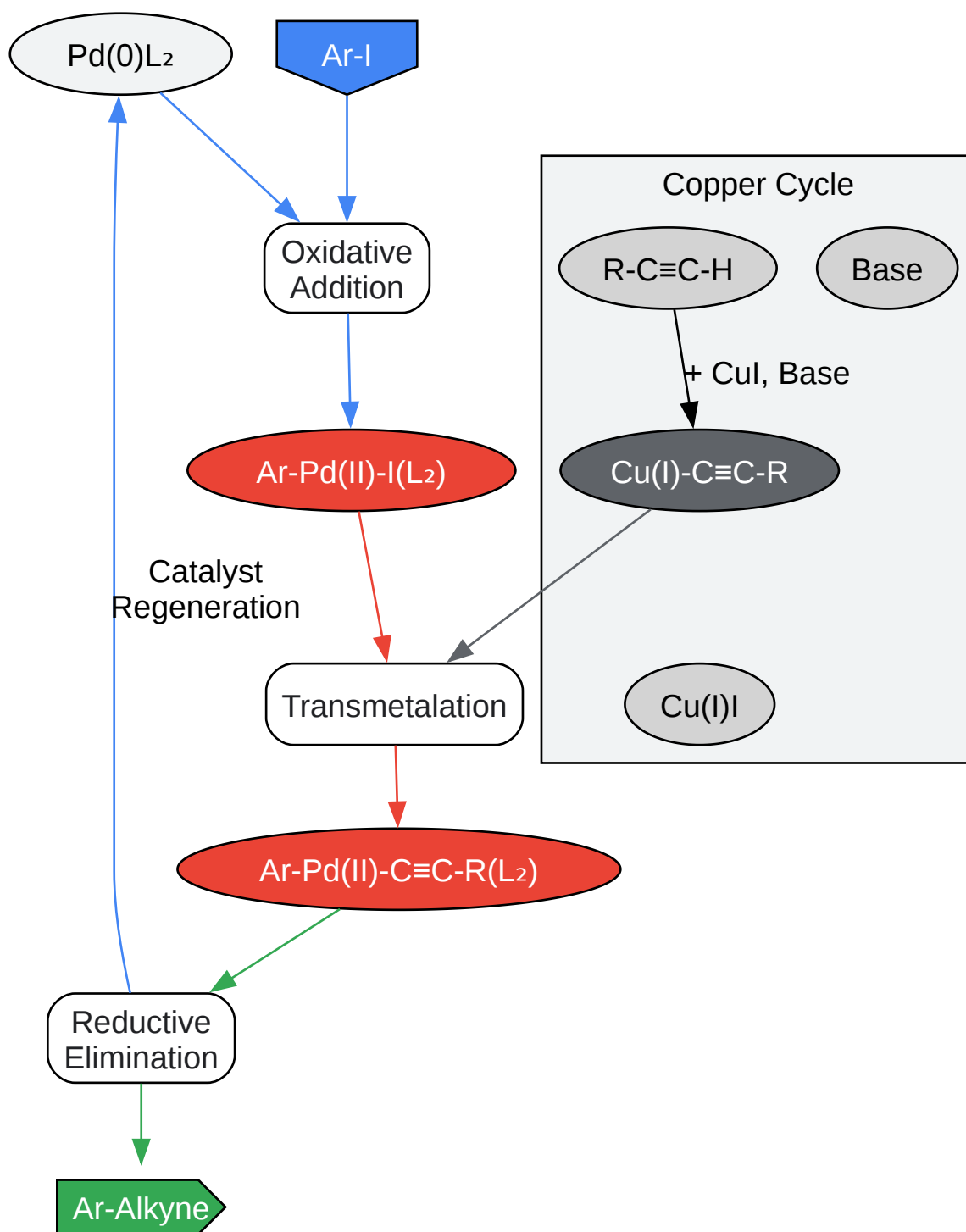
Synthesis of the Core Intermediate

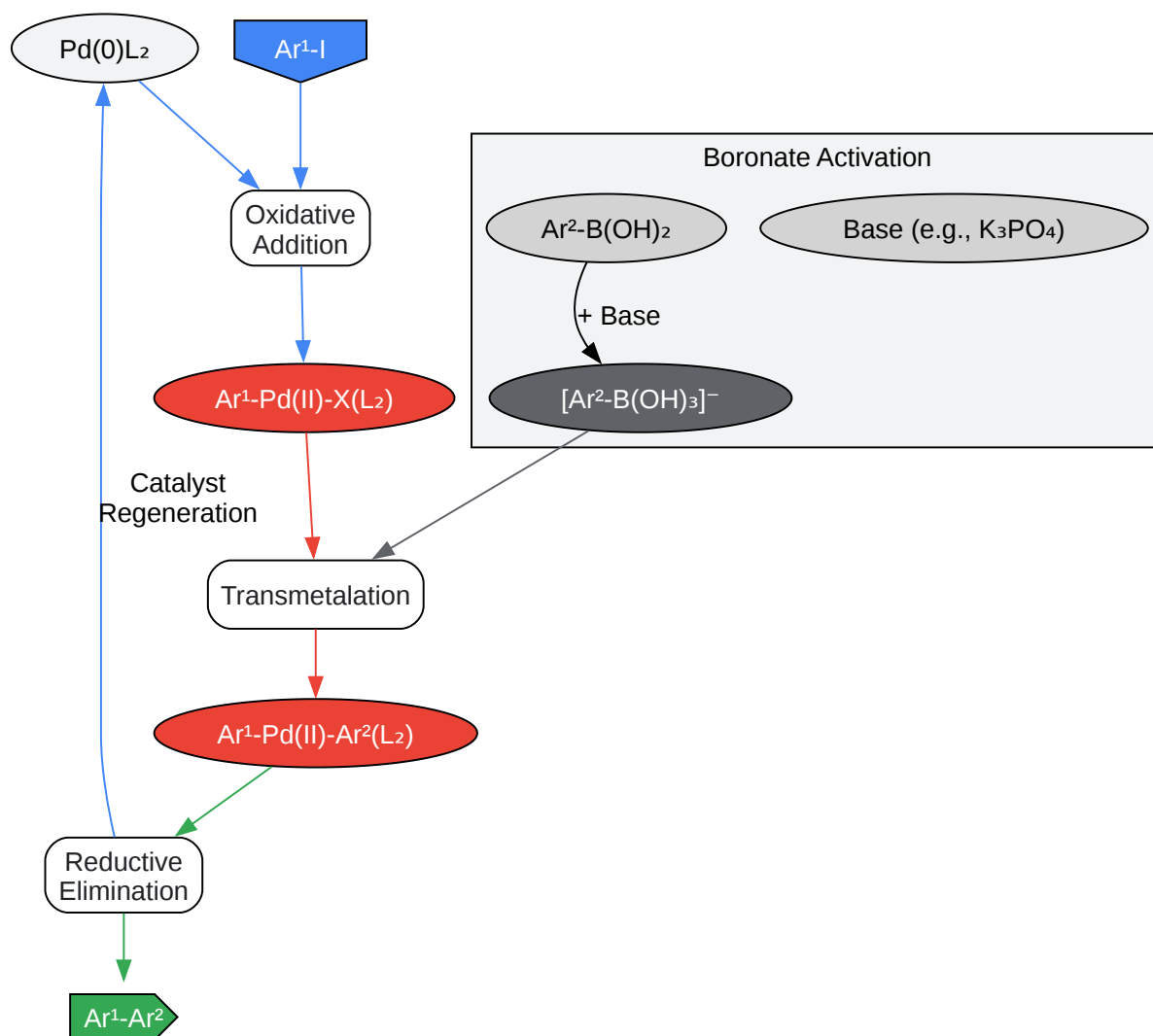
The most common and efficient synthesis of **2-Chloro-5-iodo-3-methylpyridine** proceeds from its amino-substituted precursor, 3-Amino-2-chloro-5-methylpyridine, via a Sandmeyer-type

reaction. This two-stage, one-pot process involves the formation of a diazonium salt followed by its displacement with iodide.

Workflow for Synthesis







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